

Physical and chemical properties of 2-(4-bromophenyl)-N,N-dimethylacetamide

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Compound of Interest

Compound Name: 2-(4-bromophenyl)-N,N-dimethylacetamide

Cat. No.: B1335376

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An In-depth Technical Guide to 2-(4-bromophenyl)-N,N-dimethylacetamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(4-bromophenyl)-N,N-dimethylacetamide is a halogenated aromatic acetamide derivative. Its chemical structure, featuring a bromophenyl group attached to an N,N-dimethylacetamide moiety, makes it a compound of interest in medicinal chemistry and organic synthesis. It is recognized as a valuable intermediate in the development of more complex molecules, particularly within the pharmaceutical industry.[1] This technical guide provides a comprehensive overview of the available physical and chemical properties, a detailed experimental protocol for its synthesis, and an exploration of its potential, yet currently undocumented, biological significance.

Chemical and Physical Properties

A thorough review of available data provides the following physical and chemical properties for **2-(4-bromophenyl)-N,N-dimethylacetamide**. It is important to note that while some fundamental identifiers are readily available, comprehensive experimental data remains limited in publicly accessible databases.

Table 1: Physical and Chemical Properties of **2-(4-bromophenyl)-N,N-dimethylacetamide**

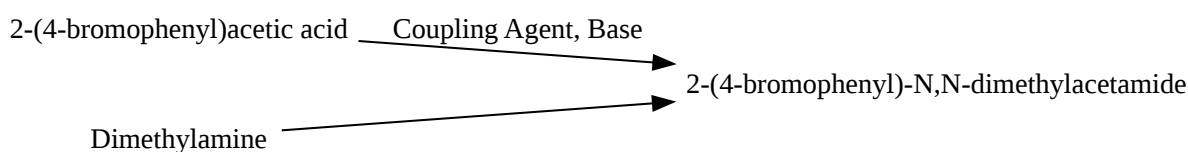
Property	Value	Source/Comment
IUPAC Name	2-(4-bromophenyl)-N,N-dimethylacetamide	
CAS Number	19715-80-1	[2]
Molecular Formula	C ₁₀ H ₁₂ BrNO	[2]
Molecular Weight	242.11 g/mol	Calculated
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

Experimental Protocols

The synthesis of **2-(4-bromophenyl)-N,N-dimethylacetamide** can be achieved through the amidation of 2-(4-bromophenyl)acetic acid with dimethylamine. This reaction typically requires the activation of the carboxylic acid group to facilitate the nucleophilic attack by the amine.

Synthesis of 2-(4-bromophenyl)-N,N-dimethylacetamide

Reaction Scheme:



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Caption: General reaction scheme for the synthesis of **2-(4-bromophenyl)-N,N-dimethylacetamide**.

Materials:

- 2-(4-bromophenyl)acetic acid
- Dimethylamine solution (e.g., 2 M in THF) or dimethylamine hydrochloride
- A suitable coupling agent (e.g., HATU, HBTU, or EDC with HOBt)
- A non-nucleophilic base (e.g., Diisopropylethylamine (DIPEA) or triethylamine (TEA))
- Anhydrous solvent (e.g., Dichloromethane (DCM) or N,N-Dimethylformamide (DMF))
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Solvents for chromatography (e.g., ethyl acetate, hexanes)

Experimental Workflow:

Dissolve 2-(4-bromophenyl)acetic acid, coupling agent, and base in anhydrous solvent.

Add dimethylamine solution dropwise at 0 °C.

Allow the reaction to warm to room temperature and stir overnight.

Quench the reaction with water or saturated sodium bicarbonate.

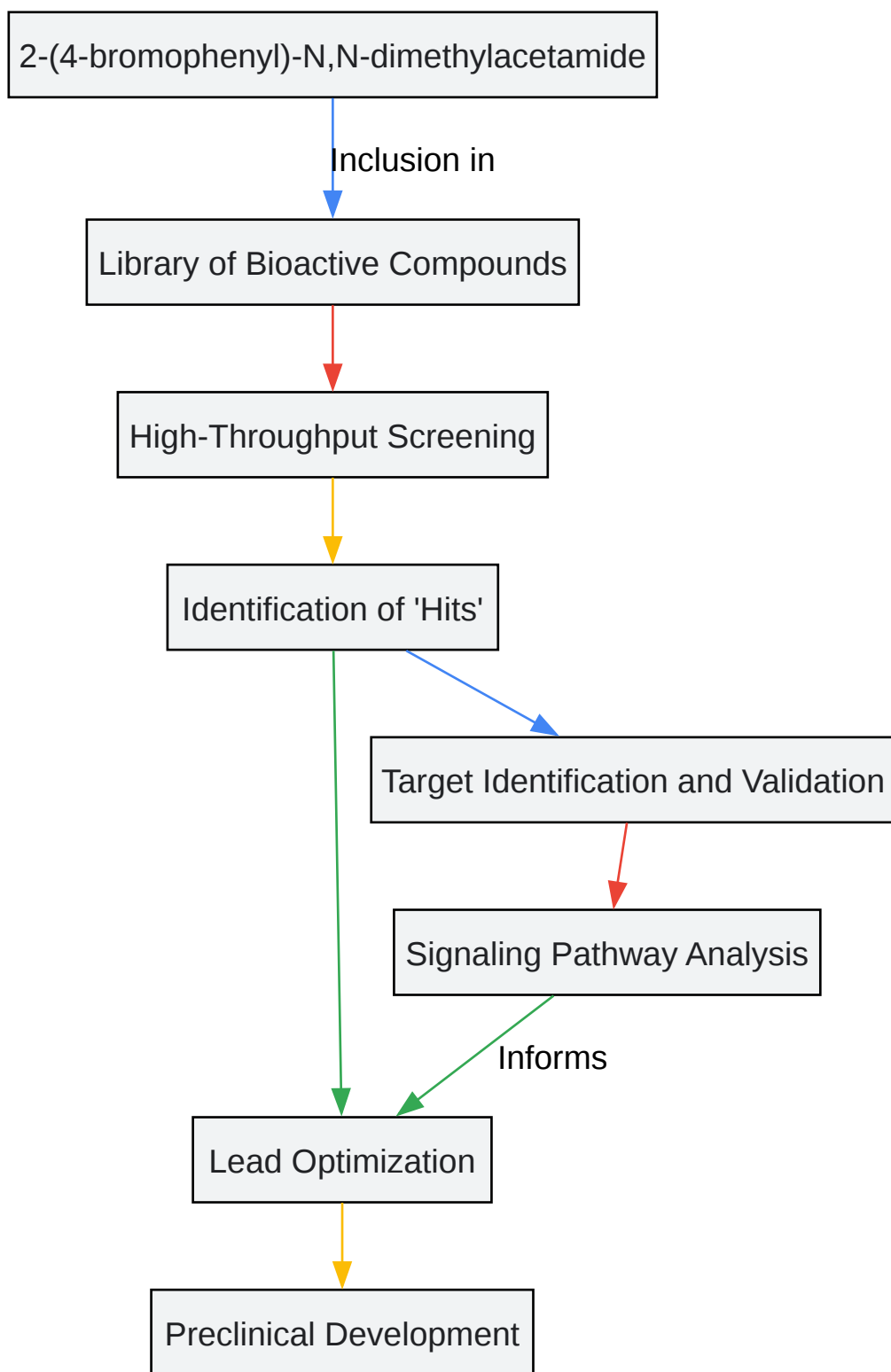
Extract the aqueous layer with an organic solvent (e.g., DCM or Ethyl Acetate).

Wash the combined organic layers with brine.

Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .

Filter and concentrate the solvent under reduced pressure.

Purify the crude product by flash column chromatography.



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